

Guide to Inter-Laboratory Performance of Dichlorprop Soil Analysis

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Compound of Interest

Compound Name: *Dichlorprop*

Cat. No.: *B359615*

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This guide provides an objective comparison of analytical methods for the determination of **Dichlorprop** in soil, supported by experimental data from a multi-laboratory validation study. It is intended for researchers, scientists, and professionals in drug development and environmental analysis.

Data Presentation

The following table summarizes the quantitative data from an independent laboratory validation of the BASF Task Force method for **Dichlorprop**-P analysis in various soil types. The study assessed the recovery of **Dichlorprop**-P and its related compounds, 2,4-Dichlorophenol (2,4-DCP) and **Dichlorprop**-P 2-ethylhexyl ester (2,4-DP-p 2-EHE), at different fortification levels.

Soil Type	Fortification Level (ng/g)	Analyte	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)	Number of Samples
Loam (NY)	10	2,4-DP-p	93	7.9	3
Loam (NY)	100	2,4-DP-p	90	5.0	3
Sand (WA)	10	2,4-DP-p	89	6.1	3
Sand (WA)	100	2,4-DP-p	92	3.1	3
Loamy Sand (GA)	10	2,4-DP-p	94	4.9	3
Loamy Sand (GA)	100	2,4-DP-p	91	3.2	3
Sandy Loam (CA)	10	2,4-DP-p	91	7.1	3
Sandy Loam (CA)	100	2,4-DP-p	93	3.8	3
Loam (NY)	10	2,4-DCP	95	5.2	3
Loam (NY)	100	2,4-DCP	92	4.1	3
Sand (WA)	10	2,4-DCP	91	6.3	3
Sand (WA)	100	2,4-DCP	94	2.9	3
Loamy Sand (GA)	10	2,4-DCP	96	4.5	3
Loamy Sand (GA)	100	2,4-DCP	93	3.5	3
Sandy Loam (CA)	10	2,4-DCP	93	6.8	3
Sandy Loam (CA)	100	2,4-DCP	95	3.9	3

Loam (NY)	10	2,4-DP-p 2-EHE	97	4.8	3
Loam (NY)	100	2,4-DP-p 2-EHE	94	3.7	3
Sand (WA)	10	2,4-DP-p 2-EHE	93	5.9	3
Sand (WA)	100	2,4-DP-p 2-EHE	96	2.7	3
Loamy Sand (GA)	10	2,4-DP-p 2-EHE	98	4.2	3
Loamy Sand (GA)	100	2,4-DP-p 2-EHE	95	3.3	3
Sandy Loam (CA)	10	2,4-DP-p 2-EHE	95	6.5	3
Sandy Loam (CA)	100	2,4-DP-p 2-EHE	97	3.6	3

An alternative method using High-Performance Liquid Chromatography (HPLC) with a Diode Array Detector (DAD) for the analysis of **Dichlorprop** in aqueous soil solutions has also been reported.^{[1][2]} The performance characteristics of this method are presented below for comparison.

Analyte	Limit of Detection (ng/μL)	Precision (%)	Concentration Range (ng/μL)
Dichlorprop (DCPP)	0.70	0.80	0.0 - 103.1

Experimental Protocols

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS) Based on EPA Validation

This method details the procedure for the extraction and analysis of **Dichlorprop-P** and its related compounds from soil, as validated in an independent laboratory study.[\[3\]](#)[\[4\]](#)

1. Sample Preparation and Extraction:

- Weigh 10.0 g of soil into a 50 mL polypropylene centrifuge tube.[\[4\]](#)
- Fortify control samples with an appropriate amount of **Dichlorprop-P**, 2,4-DCP, and 2,4-DP-p 2-EHE standard solutions in acetonitrile.[\[3\]](#)
- Add 20 mL of 5% acetic acid in methanol to each sample.[\[4\]](#)
- Vortex the tube at high speed for approximately 30 seconds.[\[4\]](#)
- Sonicate the sample in an ultrasonic water bath for 20 minutes.[\[4\]](#)
- Add 10 mL of 5% acetic acid in a 1:1 (v/v) methanol/water solution and sonicate for another 20 minutes.[\[3\]](#)
- Add 10 mL of 10% acetone in a basic buffer solution and sonicate for a final 20 minutes.[\[3\]](#)
- Centrifuge the sample and collect the supernatant.

2. Solid-Phase Extraction (SPE) Cleanup:

- Pass the supernatant through a C18 SPE column.[\[4\]](#)
- Elute the **Dichlorprop-P** metabolites and the 2-ethylhexyl ester with an acetone/hexane mixture (Fraction A).[\[4\]](#)
- Elute the **Dichlorprop-P** acid with a methanol/acetone mixture (Fraction B).[\[4\]](#)

3. Derivatization:

- Methylate the **Dichlorprop-P** acid fraction (Fraction B) using BF₃/methanol.[\[3\]](#)[\[4\]](#) Immerse the sample in a 70°C water bath for 30 minutes.[\[4\]](#)
- After cooling, add distilled water and hexane, shake, and allow the layers to separate.[\[4\]](#)

- Combine the hexane layer with Fraction A.[4]

4. Instrumental Analysis:

- Analyze the combined and concentrated fractions by Gas Chromatography/Mass Spectrometry (GC/MS).[3]
- GC Conditions:
 - Injection Port: 245°C[3]
 - Oven Temperature Program: 45°C for 0.5 min, ramp to 212°C at 45°C/min, hold for 1.0 min, ramp to 250°C at 15°C/min, hold for 2.0 min.[3]
 - Column: HP-5 MS or equivalent.[4]

Method 2: High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD)

This method is suitable for the direct determination of **Dichlorprop** in aqueous soil solutions.[1]
[2]

1. Sample Preparation:

- For adsorption/desorption studies, shake 5 g of soil with 20 mL of an aqueous herbicide solution.[1]
- Centrifuge the solution at 17212 g for 20 minutes.[1]
- Filter the supernatant before injection.[1]

2. Instrumental Analysis:

- Analyze the samples using an HPLC system with a Diode Array Detector.[1]
- Chromatographic Conditions:
 - Mobile Phase: Acetonitrile/o-phosphoric acid aqueous solution (0.05 M, pH 2.5)[1]

- Flow Rate: 1 mL/min[1]
- Column Temperature: 40°C[1]
- Detection Wavelengths: 229.4 nm and 234.4 nm[1]
- Injection Volume: 10 µL[1]

Visualizations

Workflow for Dichloroprop Soil Analysis (GC-MS Method)

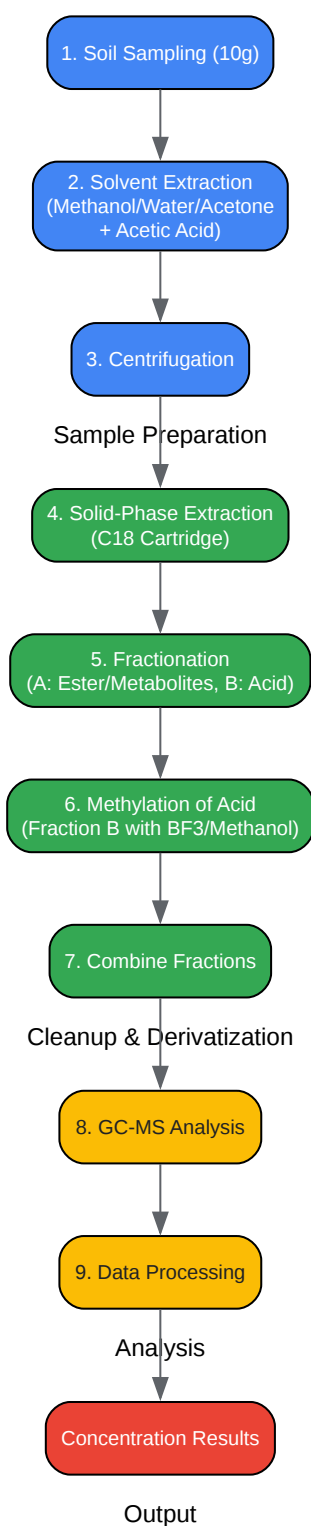


Figure 1. Experimental Workflow for Dichlorprop Soil Analysis by GC-MS

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Figure 1. Workflow for **Dichlorprop** Soil Analysis by GC-MS.

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